

A Comprehensive Technical Guide to Methyl 3,3-dimethoxycyclobutanecarboxylate

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Compound of Interest

Compound Name: Methyl 3,3-dimethoxycyclobutane-1-carboxylate

Cat. No.: B1313132

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This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals, offering a detailed overview of Methyl 3,3-dimethoxycyclobutanecarboxylate. This document provides extensive information on its nomenclature, chemical properties, and a detailed experimental protocol for its synthesis.

Nomenclature and Identification

Methyl 3,3-dimethoxycyclobutanecarboxylate is a cycloalkane derivative that serves as a versatile building block in organic synthesis. For clarity and comprehensive identification, its various synonyms and registry numbers are cataloged below.

Identifier Type	Identifier	Source
IUPAC Name	methyl 3,3-dimethoxycyclobutane-1-carboxylate	PubChem[1][2]
CAS Number	98231-07-3	ChemShuttle, BLD Pharm, Advanced ChemBlocks, PubChem[1][3][4][5]
Molecular Formula	C8H14O4	ChemShuttle, Advanced ChemBlocks, PubChem[1][3][5]
Molecular Weight	174.19 g/mol	PubChem[2]
InChI Key	CHNARWNKXNPXOU-UHFFFAOYSA-N	PubChem[1][2]
SMILES	COC(=O)C1CC(C1)(OC)OC	ChemShuttle, PubChem[1][3]
European Community (EC) Number	878-122-6	PubChem[1]
DSSTox Substance ID	DTXSID00440664	PubChem[1]

A comprehensive list of depositor-supplied synonyms is also available through the PubChem database, which includes variations in nomenclature such as "3,3-Dimethoxycyclobutane-1-carboxylate methyl ester" and "3,3-dimethoxy-cyclobutanecarboxylic acid methyl ester".[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of Methyl 3,3-dimethoxycyclobutane-1-carboxylate is presented in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
Purity	≥95%	ChemShuttle[3]
Appearance	Colorless liquid	ChemicalBook[6]
Boiling Point	191.2 ± 40.0 °C (Predicted)	ChemicalBook[6]
Density	1.09 ± 0.1 g/cm³ (Predicted)	ChemicalBook[6]
Storage Temperature	2-8 °C	ChemShuttle, ChemicalBook[3][6]

Synthesis Protocol

The following is a detailed experimental protocol for the synthesis of Methyl 3,3-dimethoxycyclobutanecarboxylate.

Objective: To synthesize Methyl 3,3-dimethoxycyclobutanecarboxylate.

Materials:

- Starting materials for the synthesis of the cyclobutane ring (specific precursors will vary based on the chosen synthetic route)
- Methanol[7]
- Toluene-4-sulfonic acid[7]
- Toluene[7]
- Standard laboratory glassware and apparatus for heating and reflux

Procedure:

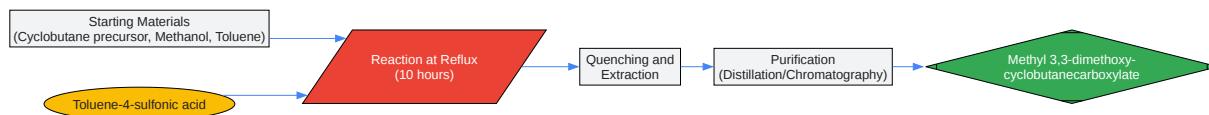
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve the cyclobutanecarboxylic acid precursor in toluene.[7]
- Addition of Reagents: To this solution, add methanol and a catalytic amount of toluene-4-sulfonic acid.[7]

- Reaction Conditions: Heat the reaction mixture to reflux and maintain it for 10 hours.^[7] The progress of the reaction can be monitored using appropriate analytical techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a suitable base, such as a saturated sodium bicarbonate solution.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent, for example, diethyl ether.
- Purification: Combine the organic layers and dry them over an anhydrous drying agent like sodium sulfate. Filter off the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Final Purification: The crude Methyl 3,3-dimethoxycyclobutanecarboxylate can be further purified by vacuum distillation or column chromatography to yield the final product with high purity.

Expected Yield: A yield of approximately 72% can be expected under these conditions.^[7]

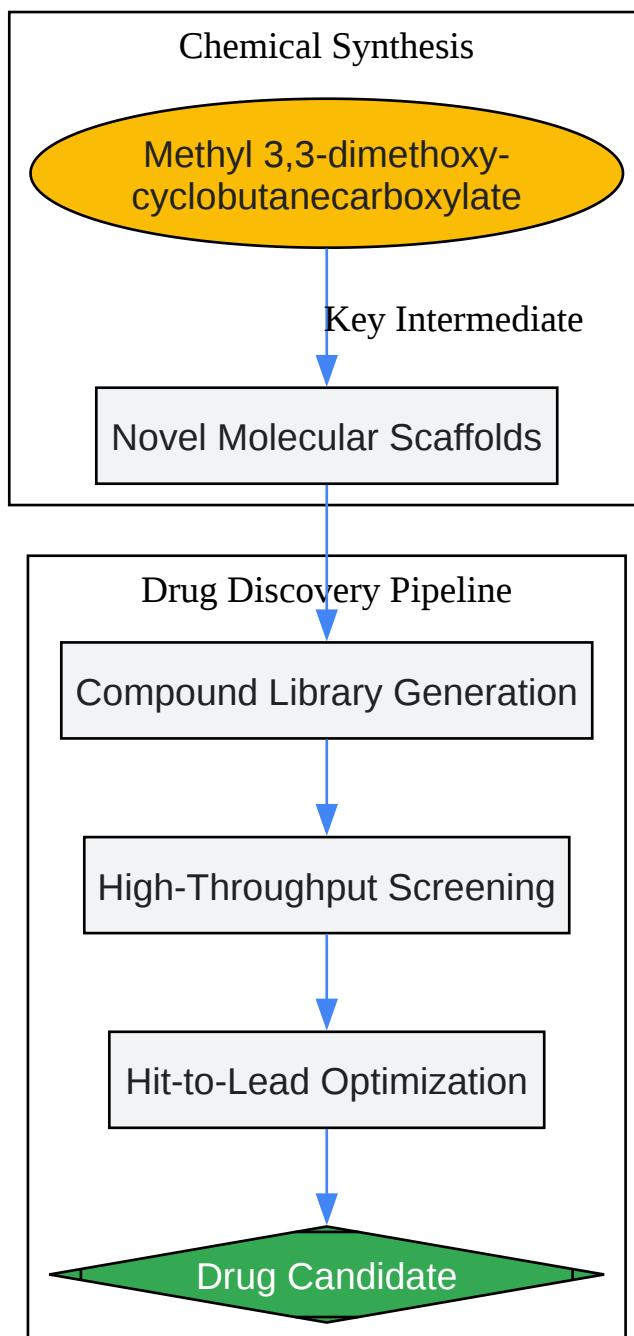
Diagrams

The following diagrams illustrate the synthesis workflow and the role of Methyl 3,3-dimethoxycyclobutanecarboxylate as a building block in drug discovery.



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Synthesis workflow for Methyl 3,3-dimethoxycyclobutanecarboxylate.



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Role as a building block in a generalized drug discovery workflow.

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